

m-Hydroxybenzoylecgonine chemical formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-Hydroxybenzoylecgonine

Cat. No.: B1666289

[Get Quote](#)

m-Hydroxybenzoylecgonine: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **m-Hydroxybenzoylecgonine**, a significant metabolite of cocaine. This document details its chemical properties, metabolic pathway, and includes detailed protocols for its synthesis and analysis, designed to meet the needs of researchers in toxicology, pharmacology, and drug development.

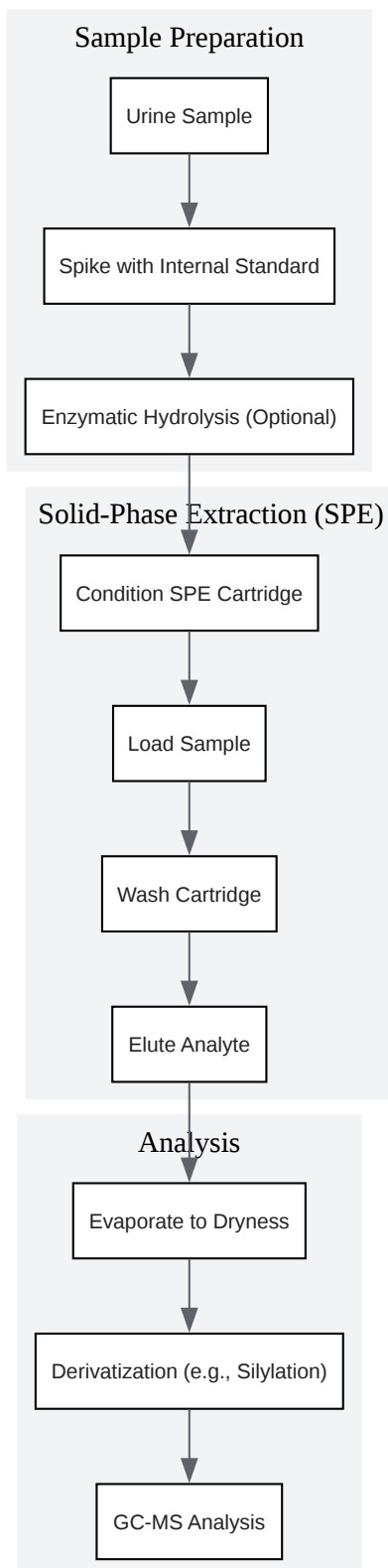
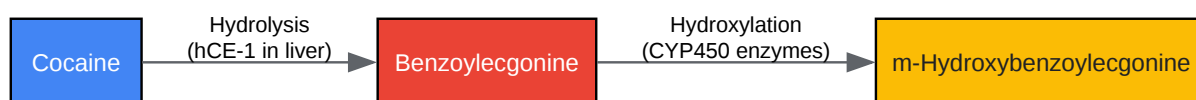
Core Chemical and Physical Properties

m-Hydroxybenzoylecgonine is a secondary metabolite of cocaine, formed in the body after cocaine consumption. Its detection in biological samples is a reliable indicator of cocaine use.

Property	Value	Citation(s)
Chemical Formula	C ₁₆ H ₁₉ NO ₅	[1][2][3][4][5]
Molecular Weight	305.33 g/mol	[1][2][3][4][5]
CAS Number	129944-99-6	[1][2][3][4][5]
Melting Point	243-245°C	[3]
Appearance	White hygroscopic solid	[3]
Solubility	Soluble in water (>100 mg/ml)	[3]
Storage Temperature	-20°C, desiccated	[2][3]

Metabolic Pathway of Cocaine to m-Hydroxybenzoylecgonine

Cocaine undergoes extensive metabolism in the human body. One of the key pathways involves the hydrolysis of cocaine to benzoylecgonine, which is then further metabolized to **m-Hydroxybenzoylecgonine**. Understanding this pathway is crucial for interpreting toxicological results and for the development of diagnostic assays.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dl.astm.org [dl.astm.org]
- 2. Cocaine: An Updated Overview on Chemistry, Detection, Biokinetics, and Pharmacotoxicological Aspects including Abuse Pattern - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Cocaine Degradation Pathway [eawag-bbd.ethz.ch]
- 5. Metabolic Enzymes of Cocaine Metabolite Benzoylecgonine - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [m-Hydroxybenzoylecgonine chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666289#m-hydroxybenzoylecgonine-chemical-formula-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com